Spectroscopic Profiling of 2-[(3-Fluorophenyl)amino]acetonitrile: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	*2-[(3-Fluorophenyl)amino]acetonitrile*
CAS No.:	*64204-53-1*
Cat. No.:	*B1451719*

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Executive Summary & Analytical Strategy

2-[(3-Fluorophenyl)amino]acetonitrile (CAS: 64204-53-1) is a highly versatile fluorinated building block utilized extensively in the synthesis of active pharmaceutical ingredients (APIs) and advanced agrochemicals. The molecule features a secondary amine bridging an electron-withdrawing 3-fluorophenyl ring and a cyanomethyl group.

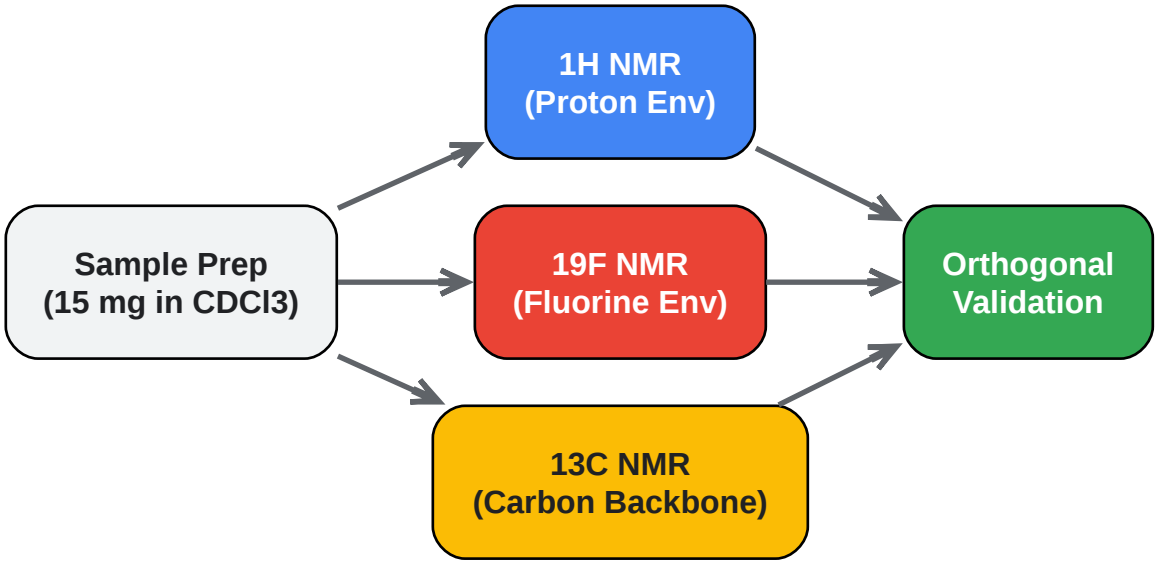
As an application scientist, my approach to validating this structure relies on orthogonal spectroscopic techniques. No single method is infallible; however, by combining Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Electron Ionization Mass Spectrometry (EI-MS), we create a self-validating analytical matrix. The protocols detailed in this guide are designed not just to yield data, but to establish internal controls—such as deuterium exchange and spin-spin coupling constants—that unequivocally prove the molecular architecture.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone of structural elucidation. For **2-[(3-fluorophenyl)amino]acetonitrile**, the presence of the 100% naturally abundant, spin-½ 19F nucleus provides a built-in diagnostic ruler. The through-bond scalar coupling (J -coupling) between fluorine and the carbon backbone in 13C NMR eliminates the strict need for time-consuming 2D NMR experiments ().

Multi-Nuclear NMR Workflow



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Multi-nuclear NMR acquisition logic for orthogonal structural validation.

Self-Validating Protocol: NMR Acquisition & D_2O Exchange

Causality: Chloroform- d (CDCl3) is selected as the solvent because it does not rapidly exchange protons with the sample, allowing the secondary amine (N-H) proton to be observed. To definitively assign the N-H peak, a D_2O exchange experiment is utilized as an internal validation step.

Step-by-Step Methodology:

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- Sample Preparation: Dissolve 15–20 mg of the analyte in 0.6 mL of CDCl3containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer to a 5 mm NMR tube.
- 1H Acquisition: Acquire 16 scans at 298 K using a standard 1D proton pulse sequence (e.g., zg30).
- D_2O Exchange (Validation): Add 1 drop (approx. 10 µL) of Deuterium Oxide (D2O) to the NMR tube. Shake vigorously for 30 seconds and allow the phases to separate. Re-acquire the 1H spectrum. The disappearance of the broad singlet at ~4.2 ppm confirms the N-H assignment.
- 13C Acquisition: Acquire 1024 scans with 1H broad-band decoupling. Crucial: Do not decouple 19F . The resulting C-F splitting patterns are required for structural proof.
- 19F Acquisition: Acquire 16 scans using uncalibrated CFCl3as an external reference (0 ppm).

Quantitative NMR Data Summaries

Table 1: 1H NMR Assignments (400 MHz, CDCl3)

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Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Diagnostic Notes
7.20	td (J=8.0,6.5 Hz)	1H	Ar-H (C-5)	Meta to F and NH; complex splitting.
6.50	ddd (J=8.0,2.0,1.0 Hz)	1H	Ar-H (C-4)	Ortho to F; strong 3JH-F coupling.
6.45	ddd (J=8.0,2.0,1.0 Hz)	1H	Ar-H (C-6)	Ortho to NH.
6.40	dt (J=11.0,2.0 Hz)	1H	Ar-H (C-2)	Ortho to F and NH; highly shielded.
4.20	br s	1H	N-H	Disappears upon D_2O addition.
4.10	s	2H	$-CH_2-$	Alpha to nitrile; deshielded by N and CN.

Table 2: 13C NMR Assignments (100 MHz, CDCl3)

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Chemical Shift (ppm)	Splitting Pattern	JC-FCoupling (Hz)	Assignment
164.0	Doublet	1J=245	Ar-C (C-3, attached to F)
147.5	Doublet	3J=10	Ar-C (C-1, attached to N)
131.0	Doublet	3J=10	Ar-C (C-5)
117.0	Singlet	N/A	-C≡N (Nitrile carbon)
109.5	Doublet	4J=2	Ar-C (C-6)
106.0	Doublet	2J=21	Ar-C (C-4)
100.5	Doublet	2J=25	Ar-C (C-2)
33.5	Singlet	N/A	-CH_2- (Aliphatic carbon)

Fourier-Transform Infrared (FT-IR) Spectroscopy

Infrared spectroscopy provides rapid, orthogonal confirmation of the functional groups identified in the NMR data. For this molecule, the secondary amine, the nitrile group, and the carbon-fluorine bond are the primary targets ().

Self-Validating Protocol: ATR-FTIR Analysis

Causality: Attenuated Total Reflectance (ATR) is chosen over traditional KBr pellet preparation. KBr is highly hygroscopic; absorbed atmospheric moisture results in a massive O-H stretch artifact around 3400 cm^{-1}, which can completely mask the critical, relatively weak N-H stretch of the secondary amine. ATR prevents this interference and provides a self-validating baseline.

Step-by-Step Methodology:

- Background Collection: Clean the diamond ATR crystal with isopropanol and allow it to dry. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) to digitally subtract ambient CO2and water vapor.

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- Sample Application: Place approx. 2 mg of the neat liquid/solid sample directly onto the ATR crystal. Apply the pressure anvil to ensure intimate optical contact.
- Data Acquisition: Collect 32 scans from 4000 to 400 cm^{-1}.
- Validation Check: Verify the absence of a primary amine "doublet" (two peaks above 3400 cm^{-1}). The presence of a single, sharp peak confirms the secondary amine structure.

Table 3: Key FT-IR Vibrational Modes

Wavenumber (cm^{-1})	Intensity	Assignment	Structural Significance
3380	Medium, Sharp	N-H Stretch	Confirms secondary amine.
2245	Weak	C≡N Stretch	Confirms aliphatic nitrile.
1615, 1590	Strong	C=C Ar Stretch	Confirms aromatic ring system.
1250	Very Strong	C-F Stretch	Confirms fluorinated aromatic.
770, 680	Strong	C-H out-of-plane	Confirms meta-disubstitution pattern.

Mass Spectrometry (MS)

To confirm the molecular weight and investigate the molecular framework, Electron Ionization Mass Spectrometry (EI-MS) is utilized.

Self-Validating Protocol: GC-EI-MS

Causality: Hard ionization (EI at 70 eV) is selected over soft ionization techniques like Electrospray Ionization (ESI). While ESI primarily yields the intact [M+H]+ ion, EI imparts sufficient excess internal energy to shatter the molecule along predictable, thermodynamically

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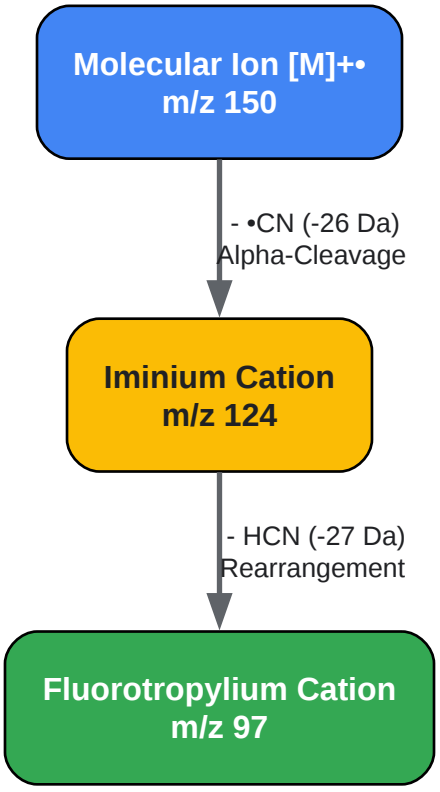
favored pathways. The resulting fragmentation fingerprint serves as a definitive structural map ().

Step-by-Step Methodology:

- Sample Prep: Dilute the sample to 10 µg/mL in GC-grade dichloromethane.
- Chromatography: Inject 1 µL into a GC equipped with a 5% phenyl-methylpolysiloxane column (e.g., HP-5MS). Use a temperature gradient from 100°C to 280°C to ensure sample purity prior to MS introduction.
- Ionization: Operate the EI source at 70 eV and 230°C.
- Acquisition: Scan from m/z 40 to 300.

Fragmentation Pathway Analysis

As an application scientist, I prioritize the α -cleavage pathway in the interpretation of aliphatic nitriles attached to amines. The loss of the cyano radical (•CN) yields a highly resonance-stabilized iminium cation (m/z 124), which is a diagnostic hallmark for this structural motif.



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Primary EI-MS fragmentation pathway for **2-[(3-fluorophenyl)amino]acetonitrile**.

Table 4: Major EI-MS Fragments (70 eV)

m/z	Relative Abundance	Ion Assignment	Fragmentation Mechanism
150	~40%	[M]+·	Intact molecular ion.
124	100% (Base)	[M−CN]+	α -cleavage yielding stable iminium ion.
110	~30%	[M−CH2CN]+	N-C bond cleavage yielding fluoroanilinium.
97	~45%	[124−HCN]+	Ring expansion/rearrangement to fluorotropylium.

Data Synthesis & Conclusion

The structural verification of **2-[(3-fluorophenyl)amino]acetonitrile** requires a holistic interpretation of the analytical data. The exact mass (m/z 150) establishes the molecular formula. The ATR-FTIR data confirms the presence of the secondary amine and nitrile functionalities without moisture interference. Finally, the 13C NMR spectrum acts as the ultimate self-validating system: the specific JC-Fcoupling constants (245 Hz for 1J , 21−25 Hz for 2J) definitively map the exact position of the fluorine atom on the aromatic ring, proving the meta-substitution pattern beyond a reasonable doubt.

By executing these specific, causality-driven protocols, researchers can ensure the highest level of scientific integrity in their structural characterization workflows.

References

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- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary. Retrieved from[Link]
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds, 8th Edition. John Wiley & Sons. Retrieved from[Link]
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2020). Structure Determination of Organic Compounds. Springer. Retrieved from[Link]
- National Institute of Standards and Technology (NIST). (2023). NIST Chemistry WebBook, SRD 69. Retrieved from[Link]
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